

Essential Safety and Logistical Information for Handling 6-Methoxyflavonol

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Compound of Interest

Compound Name: **6-Methoxyflavonol**

Cat. No.: **B190358**

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **6-Methoxyflavonol**, including a step-by-step operational plan and disposal procedures to ensure laboratory safety and regulatory compliance.

Chemical Identifier:

- Name: **6-Methoxyflavonol** (also known as 6-Methoxyflavone)
- CAS Number: 26964-24-9
- Molecular Formula: $C_{16}H_{12}O_3$ ^[1]

Hazard Identification and Personal Protective Equipment (PPE)

6-Methoxyflavonol is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]} Adherence to proper PPE protocols is mandatory to minimize exposure.

Summary of Hazards:

Hazard Class	GHS Classification	Description
Skin Irritation	Category 2	Causes skin irritation.[1][2][3] [4]
Eye Irritation	Category 2	Causes serious eye irritation. [1][2][3][4]
Specific target organ toxicity	Category 3	May cause respiratory irritation.[1][2][3][4]

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles (meeting EN 166 standard).[1] [5][6]	To protect against splashes and fine dust that can cause serious eye irritation.[7]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[8]	To prevent skin contact and irritation.[1] Gloves should be inspected before use and removed carefully to avoid skin contamination.[1]
Body Protection	Laboratory coat and long- sleeved clothing.[1][7]	To protect the skin from accidental contact.[1]
Respiratory Protection	Not required under normal laboratory use with adequate ventilation.[1] In case of large spills, emergency situations, or inadequate ventilation, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[1]	To prevent inhalation of dust that may cause respiratory irritation.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **6-Methoxyflavonol** is crucial for minimizing risks. The following protocol outlines the key steps from receipt to use.

1. Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[9\]](#)
- The compound is moisture-sensitive, so protection from moisture is important.[\[1\]](#)

2. Preparation and Handling:

- All handling of solid **6-Methoxyflavonol** and the preparation of its solutions should be conducted in a certified chemical fume hood to prevent the inhalation of its dust.[\[10\]](#)
- Before beginning any work, ensure the work area is clean and all necessary PPE is worn as specified in the table above.
- Use dedicated spatulas and weighing boats for handling the solid powder to avoid cross-contamination.
- When preparing solutions, add the solvent to the solid slowly to prevent splashing.
- Clearly label all prepared solutions with the chemical name, concentration, solvent, and date of preparation.

3. Post-Handling:

- After handling, wash hands and any exposed skin thoroughly with soap and water.
- Remove and wash any contaminated clothing before reuse.[\[1\]](#)

Spill and Emergency Procedures

Small Spills:

- Ensure adequate ventilation and wear appropriate PPE.
- Sweep up the spilled solid material, avoiding dust formation, and place it into a suitable, sealed container for disposal.[\[1\]](#)

Large Spills:

- Evacuate the area immediately.
- Alert your institution's emergency response team.

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, seek medical attention. [1][4]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell. [1]
Ingestion	Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur. [1]

Disposal Plan

All waste contaminated with **6-Methoxyflavonol** must be treated as hazardous chemical waste.[\[1\]](#)

Waste Segregation and Collection:

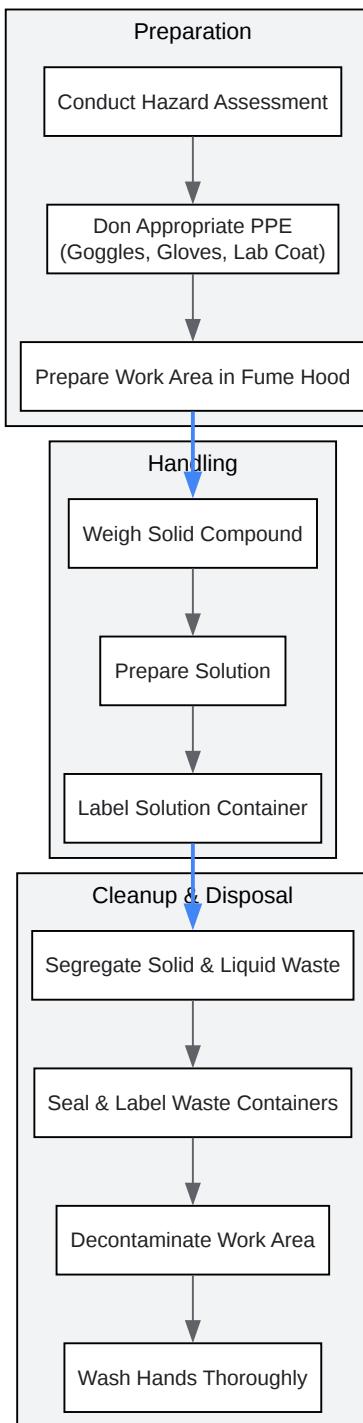
- Solid Waste: Collect unused **6-Methoxyflavonol** powder, contaminated gloves, weighing paper, and other disposable materials in a dedicated, sealed, and clearly labeled hazardous waste container.[10]
- Liquid Waste: Collect all solutions containing **6-Methoxyflavonol** in a separate, sealed, and labeled hazardous liquid waste container.[10] Do not mix with other waste streams unless compatibility has been confirmed.[10]

Disposal Procedure:

- Dispose of all waste in accordance with local, state, and federal regulations.[1]
- Do not release into the environment or empty into drains.[11]
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal by a licensed chemical waste contractor.

Workflow for Safe Handling of 6-Methoxyflavonol

Workflow for Safe Handling of 6-Methoxyflavonol

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Caption: Workflow for the safe handling of **6-Methoxyflavonol**.

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